

An In-depth Technical Guide to 3-Hydroxypropanamide: Structure, Properties, and Synthetic Strategies

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Compound of Interest

Compound Name: 3-Hydroxypropanamide

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Abstract

3-Hydroxypropanamide (CAS No: 2651-43-6) is a bifunctional organic molecule containing both a hydroxyl and an amide group.[1] This unique structure makes it a versatile building block and a potential intermediate in the synthesis of various pharmaceuticals and specialty polymers.[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential synthetic and analytical methodologies related to **3-Hydroxypropanamide**. Due to the limited availability of direct experimental data for **3-Hydroxypropanamide** in the public domain, this guide also includes relevant data and protocols for closely related compounds to provide valuable insights for researchers.

Chemical Structure and Identification

3-Hydroxypropanamide is a three-carbon chain with a primary amide at one end and a primary alcohol at the other.[1]

- IUPAC Name: **3-hydroxypropanamide**[2]
- Synonyms: 3-Hydroxypropionamide, Hydracrylamide, β -Hydroxypropionamide[3]
- Molecular Formula: $C_3H_7NO_2$ [2]

- CAS Number: 2651-43-6[2]

Table 1: Chemical Identifiers for **3-Hydroxypropanamide**

Identifier	Value	Reference
IUPAC Name	3-hydroxypropanamide	[2]
CAS Number	2651-43-6	[2]
Molecular Formula	C ₃ H ₇ NO ₂	[2]
Molecular Weight	89.09 g/mol	[2]
InChI	InChI=1S/C3H7NO2/c4-3(6)1-2-5/h5H,1-2H2,(H2,4,6)	[2]
InChIKey	SMGLHFBQMBVRCP-UHFFFAOYSA-N	[2]
Canonical SMILES	C(CO)C(=O)N	[2]

Physicochemical Properties

3-Hydroxypropanamide is typically a colorless to pale yellow solid or liquid, with its state being dependent on room temperature.[1] Its polar functional groups allow for hydrogen bonding, rendering it soluble in water and other polar organic solvents.[1]

Table 2: Physicochemical Properties of **3-Hydroxypropanamide**

Property	Value	Reference
Melting Point	60-62 °C	[4]
Boiling Point	357.4 °C at 760 mmHg (Predicted)	[1]
Density	1.166 g/cm ³ (Predicted)	
Solubility	Soluble in water and polar organic solvents	
XLogP3	-1.6 (Predicted)	[2]
Topological Polar Surface Area	63.3 Å ²	[2]

Chemical Reactivity

The presence of both a primary hydroxyl group and a primary amide group makes **3-Hydroxypropanamide** a reactive molecule capable of participating in a variety of chemical transformations.[1]

- **Acylation and Esterification:** The hydroxyl group can undergo acylation and esterification reactions.[1]
- **Intermediate in Organic Synthesis:** It serves as a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and polymers.[1]

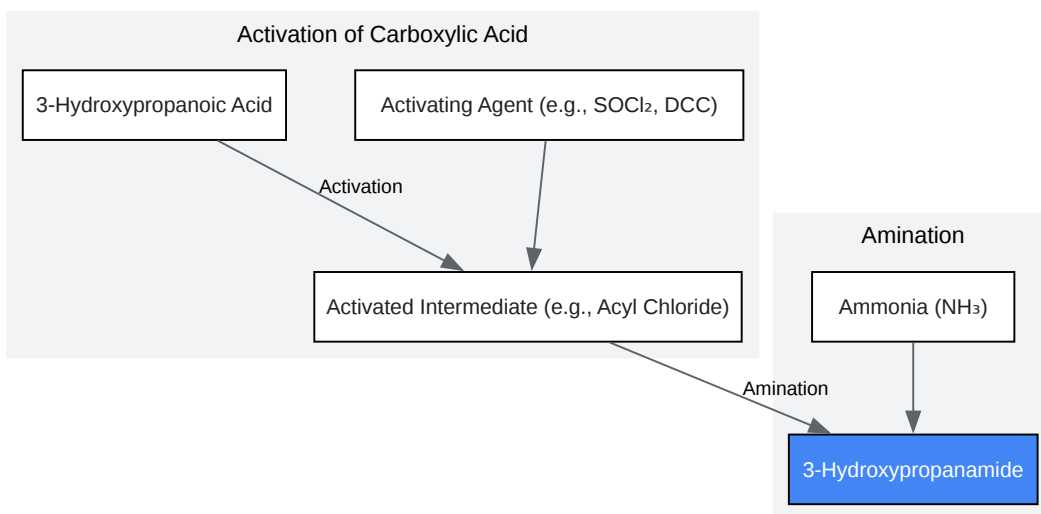
Synthesis of 3-Hydroxypropanamide

Detailed experimental protocols for the synthesis of **3-Hydroxypropanamide** are not extensively reported in readily available literature. However, logical synthetic routes can be proposed based on standard organic chemistry transformations and information from related compounds.

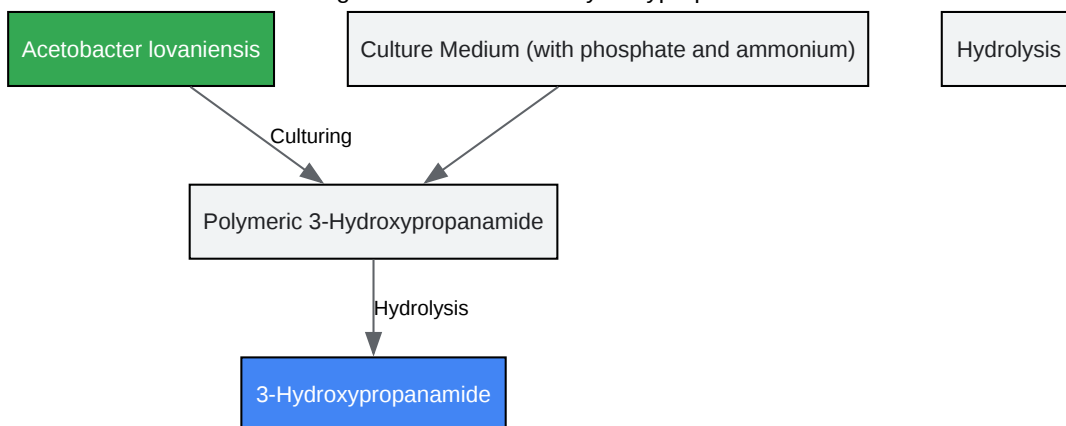
Proposed Chemical Synthesis from 3-Hydroxypropanoic Acid

A common method for the synthesis of primary amides is the activation of a carboxylic acid followed by amination.

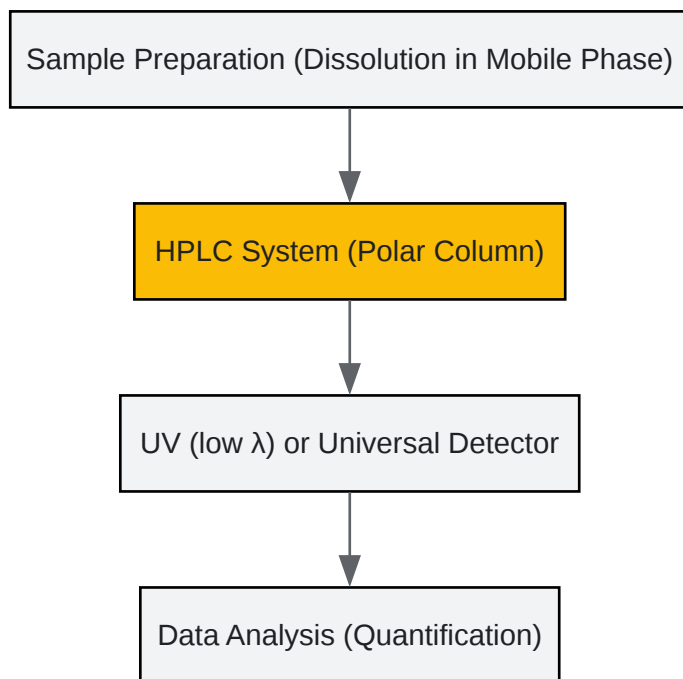
Proposed Synthesis of 3-Hydroxypropanamide



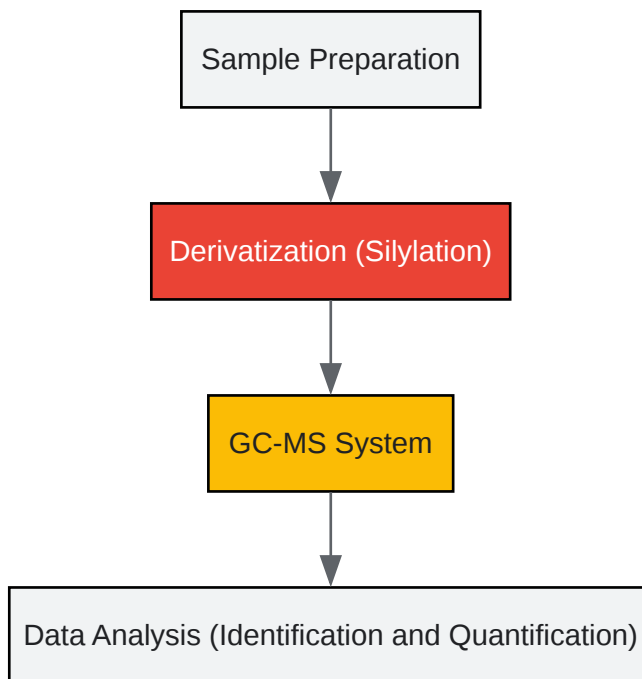
Biological Production of 3-Hydroxypropanamide



HPLC Analysis Workflow for 3-Hydroxypropanamide



GC-MS Analysis Workflow for 3-Hydroxypropanamide



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